

Introduction: Navigating the Chemistry of 2-(Trifluoromethyl)cyclopentanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Trifluoromethyl)cyclopentanone

Cat. No.: B1588885

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2-(Trifluoromethyl)cyclopentanone (CAS No. 95524-19-9) is a fluorinated organic compound of increasing interest within synthetic chemistry and drug discovery.^{[1][2]} The incorporation of a trifluoromethyl group into the cyclopentanone scaffold can significantly alter the parent molecule's steric and electronic properties, making it a valuable building block for creating novel chemical entities with specific biological activities. However, the same properties that make it synthetically useful also necessitate a thorough understanding of its potential hazards.

This guide provides a comprehensive overview of the known safety data for **2-(Trifluoromethyl)cyclopentanone**. Where specific experimental data for this exact molecule is not available, this document synthesizes authoritative data from structurally similar compounds, such as cyclopentanone and other substituted ketones, to establish a robust framework for risk assessment and safe handling. This approach ensures that laboratory personnel can anticipate potential hazards and implement appropriate controls, upholding the highest standards of scientific integrity and laboratory safety.

Section 1: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products. For **2-(Trifluoromethyl)cyclopentanone**, the following classifications have been identified, indicating it is a substance that requires careful handling.^[1]

Table 1: GHS Hazard Classification for **2-(Trifluoromethyl)cyclopentanone**^[1]

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapor
Acute Toxicity, Oral	Category 4		Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A		Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3		Warning	H335: May cause respiratory irritation

The causality behind these classifications is rooted in the molecule's chemical structure. The cyclopentanone ring contributes to its organic solvent properties and flammability, while the trifluoromethyl group and ketone moiety can influence its reactivity and biological interactions, leading to irritation and toxicity.

Section 2: Toxicological Profile and Health Effects

A comprehensive toxicological profile for **2-(Trifluoromethyl)cyclopentanone** is not extensively documented in publicly available literature. However, based on its GHS classification and data from related cyclopentanones, a clear picture of its potential health effects can be established.^{[1][3][4][5]}

- **Acute Oral Toxicity (Harmful if Swallowed):** The H302 classification indicates that ingestion of this compound can cause harmful effects.^[1] Symptoms may include nausea, dizziness, or more severe systemic issues. The mechanism is likely related to its absorption and subsequent metabolic effects, a common trait for small, functionalized organic molecules.
- **Skin and Eye Irritation:** Direct contact is likely to cause significant irritation.^{[1][6][7]} For the skin, this may manifest as redness, itching, or inflammation.^[6] In the eyes, it can lead to pain, watering, and potential damage to the cornea, necessitating immediate and thorough rinsing.^{[1][7]}
- **Respiratory Irritation:** Inhalation of vapors or aerosols may irritate the nose, throat, and lungs, causing coughing, wheezing, or shortness of breath.^{[1][6]} This is a common hazard for volatile organic compounds, especially those with reactive functional groups.

General studies on cyclopentanones suggest they have a low order of acute toxicity but can cause irritation.^{[3][4][5]} Prolonged or repeated exposure to similar ketones has been linked to potential liver and kidney effects, underscoring the importance of minimizing exposure.^[4]

Section 3: Physical and Chemical Properties

Understanding the physical properties of a chemical is fundamental to its safe handling and storage.

Table 2: Key Physical and Chemical Properties

Property	Value	Source
CAS Number	95524-19-9	^{[1][2]}
Molecular Formula	C ₆ H ₇ F ₃ O	^[1]
Molecular Weight	152.11 g/mol	^[1]
Appearance	Likely a liquid (based on flammability classification)	Inferred
Storage Temperature	Store in freezer, under -20°C	^[2]

Section 4: Safe Handling and Exposure Control Protocol

A self-validating safety protocol relies on multiple layers of control. The following procedures are based on best practices for handling flammable and irritating organic liquids.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Engineering Controls

The primary defense against exposure is to handle the chemical in a controlled environment.

- **Chemical Fume Hood:** All handling of **2-(Trifluoromethyl)cyclopentanone**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood to prevent inhalation of vapors.[\[8\]](#)
- **Ventilation:** Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.
- **Safety Shower & Eyewash Station:** An operational and easily accessible safety shower and eyewash station are mandatory in the work area.[\[11\]](#)

Personal Protective Equipment (PPE)

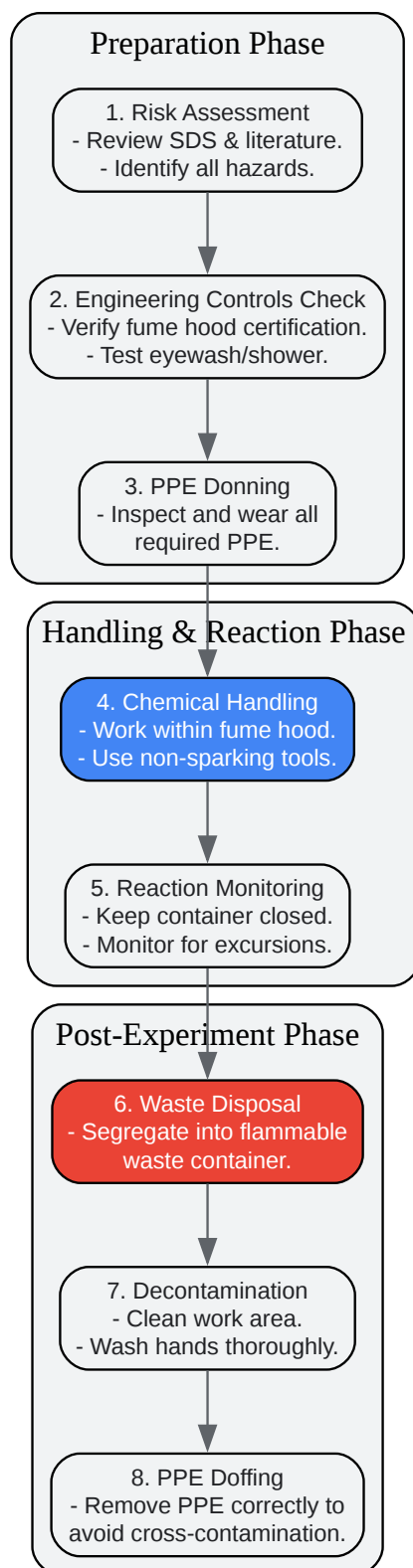
A comprehensive PPE regimen is required to prevent skin and eye contact.[\[6\]](#)[\[8\]](#)

- **Eye and Face Protection:** Wear chemical safety goggles that comply with OSHA (29 CFR 1910.133) or European Standard (EN166) regulations.[\[8\]](#) A face shield should be worn in situations with a higher risk of splashing.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., butyl rubber or nitrile rubber).[\[8\]](#) Gloves must be inspected for integrity before each use and removed using the proper technique to avoid skin contamination. Dispose of contaminated gloves immediately.
- **Skin and Body Protection:** Wear a flame-retardant laboratory coat. Ensure clothing fully covers the body. For larger quantities or tasks with a high splash risk, consider a chemical-resistant apron.

- Respiratory Protection: If there is a risk of exposure outside of a fume hood (e.g., during a large spill), a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is necessary.^[8]

Section 5: Experimental Workflow for Safe Use

The following diagram outlines the mandatory workflow for any experiment involving **2-(Trifluoromethyl)cyclopentanone**, ensuring safety at every stage.



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Caption: Mandatory workflow for safe handling of **2-(Trifluoromethyl)cyclopentanone**.

Section 6: Storage, Stability, and Emergency

Procedures

Storage and Stability

- **Storage Conditions:** Store in a tightly sealed container in a freezer at temperatures below -20°C.[2] The storage area should be a designated flammable liquids cabinet or refrigerator/freezer approved for flammable material storage.
- **Chemical Stability:** The product is expected to be stable under recommended storage conditions.[10]
- **Incompatibilities:** Keep away from strong oxidizing agents, strong acids, and strong bases, as these may cause violent reactions.[7] Keep away from all sources of ignition, including heat, sparks, and open flames.[7][12]

Emergency Procedures

Immediate and appropriate action is critical in an emergency.

- **First Aid Measures:**
 - **Inhalation:** Move the person to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][10]
 - **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin area with large amounts of water for at least 15 minutes.[7] Seek medical attention if irritation persists.
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[6] Seek immediate medical attention from an ophthalmologist.
 - **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

- Fire-Fighting Measures:
 - Extinguishing Media: Use "alcohol" foam, dry chemical powder, or carbon dioxide (CO₂).
[13] A solid stream of water may be ineffective.
 - Specific Hazards: This is a flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.[9] Containers may rupture violently if heated. Hazardous combustion products may include carbon monoxide, carbon dioxide, and hydrogen fluoride.
 - Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.
- Accidental Release Measures:
 - Personal Precautions: Evacuate the area. Eliminate all ignition sources.[13][14] Ensure adequate ventilation. Wear the appropriate level of PPE as described in Section 4.
 - Containment and Cleanup: For small spills, absorb with a non-combustible, inert material such as sand, earth, or vermiculite.[9][13] Collect the material using non-sparking tools and place it in a suitable, labeled container for hazardous waste disposal.[11][12] Do not allow the spill to enter drains or waterways.[13]

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- To cite this document: BenchChem. [Introduction: Navigating the Chemistry of 2-(Trifluoromethyl)cyclopentanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588885#hazards-and-safety-data-for-2-trifluoromethyl-cyclopentanone]

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